

Personal protective equipment for handling 1,1,1,2-Tetrachloroethane

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Compound of Interest

Compound Name: 1,1,1,2-Tetrachloroethane

Cat. No.: B7800634

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Essential Safety and Handling Guide for 1,1,1,2-Tetrachloroethane

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,1,1,2-Tetrachloroethane**. Adherence to these procedures is vital for ensuring laboratory safety.

Chemical Identity and Hazards

- Synonyms: Acetylene tetrachloride
- CAS Number: 630-20-6
- Molecular Formula: $C_2H_2Cl_4$ ^[1]
- Description: A clear, colorless to pale yellow liquid with a sweet odor.^[2]

1,1,1,2-Tetrachloroethane is a hazardous chemical that poses significant health risks. It is classified as toxic if inhaled and may cause damage to organs.^[3] The International Agency for Research on Cancer (IARC) has classified it as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.^{[3][4]} The substance can be absorbed into the body through inhalation and ingestion.^[5] It is irritating to the eyes and skin and may have effects on the central nervous system.^[5]

Hazard Classification	Description
Acute Toxicity, Inhalation	Toxic if inhaled.[3]
Acute Toxicity, Dermal	Fatal in contact with skin.[1][6]
Carcinogenicity	Possibly carcinogenic to humans (IARC Group 2B).[3]
Specific Target Organ Toxicity	Causes damage to organs.[3]
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[1][7]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **1,1,1,2-Tetrachloroethane**. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[1]

Protection Type	Specific Recommendations
Eye and Face Protection	Use chemical safety goggles and/or a face shield. Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[1] Eyewash stations should be readily accessible.[6][8]
Skin Protection	Wear a complete suit protecting against chemicals.[1] Handle with gloves, which must be inspected before use. Use a proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[1] Immediately remove any clothing soiled by the product.[3]
Respiratory Protection	A respirator is required when vapors or aerosols are generated. Use a filter respirator for organic gases and vapors adapted to the airborne concentration of the substance.[5] For firefighting, a self-contained breathing apparatus is necessary.[1]

Operational and Disposal Plans

Handling and Storage:

- Work under a chemical fume hood.
- Ensure good ventilation or exhaustion at the workplace.[3]
- Avoid inhalation of vapor or mist.[1]
- Keep containers tightly sealed and store in a cool, well-ventilated place.[3][7]
- Store locked up.[7]
- Ground/bond container and receiving equipment to protect against electrostatic charges.[3]

- Keep away from ignition sources and do not smoke in the handling area.[\[3\]](#)
- Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
[\[7\]](#)

Accidental Release Protocol:

- Evacuate: Evacuate personnel from the danger area.[\[6\]](#)
- Ventilate: Ensure adequate ventilation.[\[3\]](#)
- Containment: Stop the leak if it is safe to do so.[\[7\]](#) Prevent the substance from entering drains, sewers, or surface water.[\[1\]](#)[\[3\]](#)
- Absorption: Absorb the spill with inert material such as sand, diatomite, acid binders, or universal binders.[\[3\]](#)
- Collection: Collect the absorbed material into suitable, closed containers for disposal.[\[1\]](#)
- Decontamination: Clean the affected area thoroughly.
- PPE: Wear appropriate personal protective equipment during the entire cleanup process.[\[3\]](#)

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. Seek immediate medical attention.[1][3]
Eye Contact	Rinse opened eyes for several minutes under running water. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3][7]
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water. Give one or two glasses of water to drink and seek immediate medical attention.[1][5]

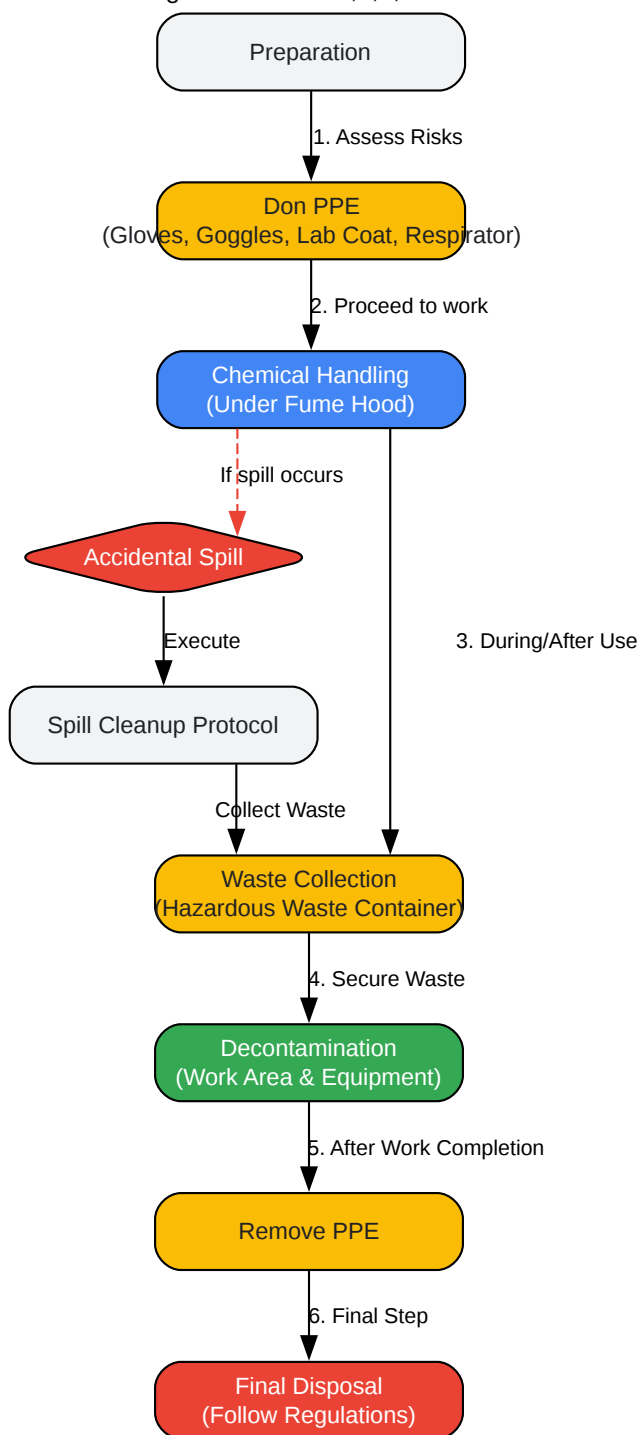
Disposal Plan: Waste material must be disposed of in accordance with national and local regulations.

- Chemical Waste: Do not dispose of with household garbage. Do not allow the product to reach the sewage system.[3] Dispose of contents/container to an approved waste disposal plant or hazardous waste collection point.[7]
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Disposal must be made according to official regulations.[3]

Workflow for Handling 1,1,1,2-Tetrachloroethane

The following diagram outlines the necessary steps for safely handling **1,1,1,2-Tetrachloroethane** in a laboratory setting.

Safe Handling Workflow for 1,1,1,2-Tetrachloroethane

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **1,1,1,2-Tetrachloroethane**.

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